

2-Sulfoethyl methacrylate chemical structure and properties

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Compound of Interest

Compound Name: 2-Sulfoethyl methacrylate

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An In-depth Technical Guide to **2-Sulfoethyl Methacrylate** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **2-Sulfoethyl Methacrylate** (SEMA), a functional monomer of significant interest in the fields of polymer chemistry, materials science, and drug delivery. We will delve into its chemical structure, physicochemical properties, and key experimental protocols relevant to its application in research and development.

Chemical Structure and Identification

2-Sulfoethyl methacrylate is a unique monomer that combines a polymerizable methacrylate group with a strongly acidic and hydrophilic sulfonic acid group.^[1] This dual functionality allows for its incorporation into polymer backbones, imparting ionic character and hydrophilicity to the resulting materials.^[2]

Chemical Structure of **2-Sulfoethyl Methacrylate** (SEMA)

Caption: Chemical structure of **2-Sulfoethyl Methacrylate**.

Identifiers

Identifier	Value
IUPAC Name	2-(2-methylprop-2-enoyloxy)ethanesulfonic acid
CAS Number	10595-80-9
Molecular Formula	C ₆ H ₁₀ O ₅ S[3][4]
Canonical SMILES	<chem>CC(=C)C(=O)OCCS(=O)(=O)O</chem>
InChI	InChI=1S/C6H10O5S/c1-5(2)6(7)11-3-4-12(8,9)10/h1,3-4H2,2H3,(H,8,9,10)

| Synonyms | SEMA, 2-(Methacryloyloxy)ethanesulfonic acid, Sulfoethyl methacrylate |

Physicochemical Properties

The properties of SEMA are largely dictated by its methacrylate and sulfonic acid functionalities. The sulfonic acid group, in particular, confers high polarity and water solubility.

Table of Physicochemical Properties

Property	Value	Test Condition
Molecular Weight	194.21 g/mol	
Appearance	Liquid	
Density	1.324 g/cm ³	25°C
Boiling Point	193.7°C	at 101,325 Pa
Flash Point	142°C	
Refractive Index	1.4772	25°C
pKa (Predicted)	1.04 ± 0.50	
Water Solubility	1 g/L	20°C
Solubility in Organic Solvents	1000 g/L	20°C
Vapor Pressure	0.017 Pa	25°C

| LogP | -2.3 | 24°C |

Data sourced from[5].

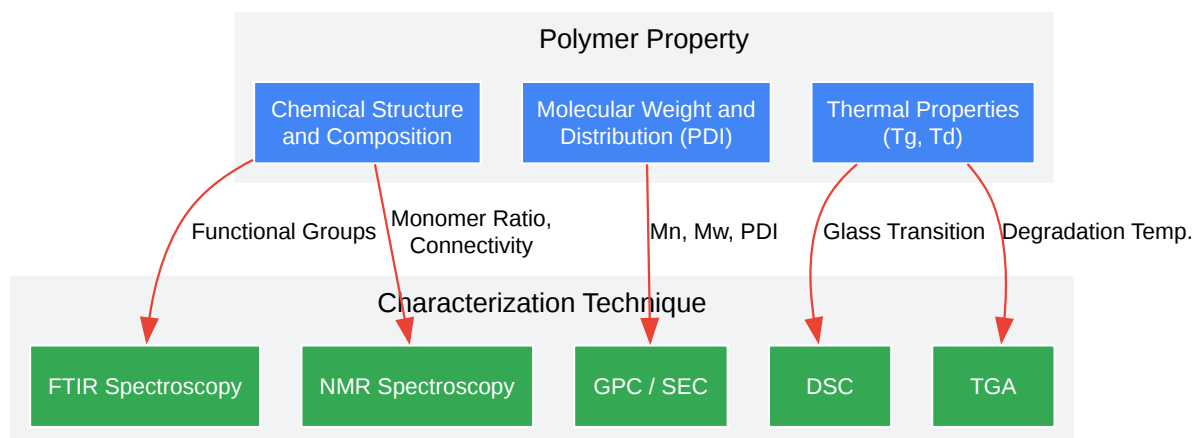
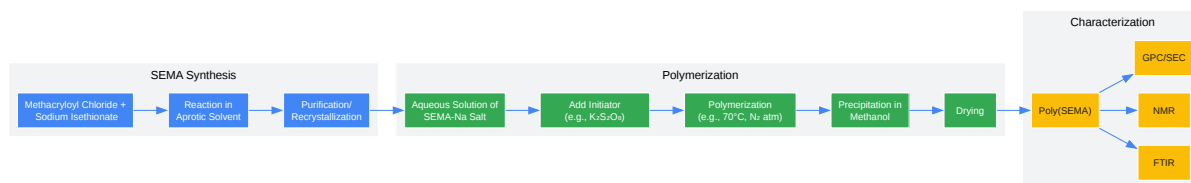
Experimental Protocols

This section outlines key experimental procedures for the synthesis, polymerization, and characterization of SEMA and its polymers, which are fundamental for their application in drug delivery systems.

Synthesis of 2-Sulfoethyl Methacrylate Sodium Salt

A common method for synthesizing SEMA involves the reaction of a methacrylic acid derivative with a salt of isethionic acid. The following is a representative protocol adapted from the literature for the synthesis of the sodium salt of SEMA.

Workflow for SEMA Synthesis and Polymerization



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